

5-Cyano-2-fluorobenzaldehyde material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 5-Cyano-2-fluorobenzaldehyde

Cat. No.: B133695

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5-Cyano-2-fluorobenzaldehyde: A Technical Safety Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **5-Cyano-2-fluorobenzaldehyde** (CAS No. 146137-79-3), a key intermediate in pharmaceutical and agrochemical synthesis. This document consolidates critical safety information, physical and chemical properties, and handling protocols to ensure safe laboratory practices.

Chemical and Physical Properties

5-Cyano-2-fluorobenzaldehyde is a white to light yellow powder. The following table summarizes its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₈ H ₄ FNO	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	149.12 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	White to light yellow powder	--INVALID-LINK--
Density	1.25 ± 0.1 g/cm ³ (Predicted)	--INVALID-LINK--
Boiling Point	216.5 ± 20.0 °C (Predicted)	--INVALID-LINK--
Flash Point	84.7 ± 21.8 °C	--INVALID-LINK--
Purity	≥ 98% (GC)	--INVALID-LINK--

Hazard Identification and Safety Information

5-Cyano-2-fluorobenzaldehyde is classified as an irritant and corrosive substance.[\[1\]](#) The following tables outline its GHS classification and associated precautionary statements.

GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin				
Corrosion/Irritation	2	Irritant	Warning	H315: Causes skin irritation
Serious Eye				
Damage/Eye Irritation	1	Corrosive	Danger	H318: Causes serious eye damage
Specific Target				
Organ Toxicity (Single Exposure)	3	Irritant	Warning	H335: May cause respiratory irritation

Source: Aggregated GHS information from notifications to the ECHA C&L Inventory.[\[1\]](#)[\[2\]](#)

Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310		Immediately call a POISON CENTER or doctor/physician.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405		Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Source: Aggregated GHS information from notifications to the ECHA C&L Inventory.[\[1\]](#)[\[2\]](#)

Toxicological Information

Detailed quantitative toxicological data such as LD50 or LC50 values for **5-Cyano-2-fluorobenzaldehyde** are not readily available in the public domain. The hazard assessment is primarily based on aggregated data from suppliers and databases like the ECHA C&L Inventory. The primary toxicological concerns are its corrosive effects on the eyes and irritant effects on the skin and respiratory system.

Experimental Protocols

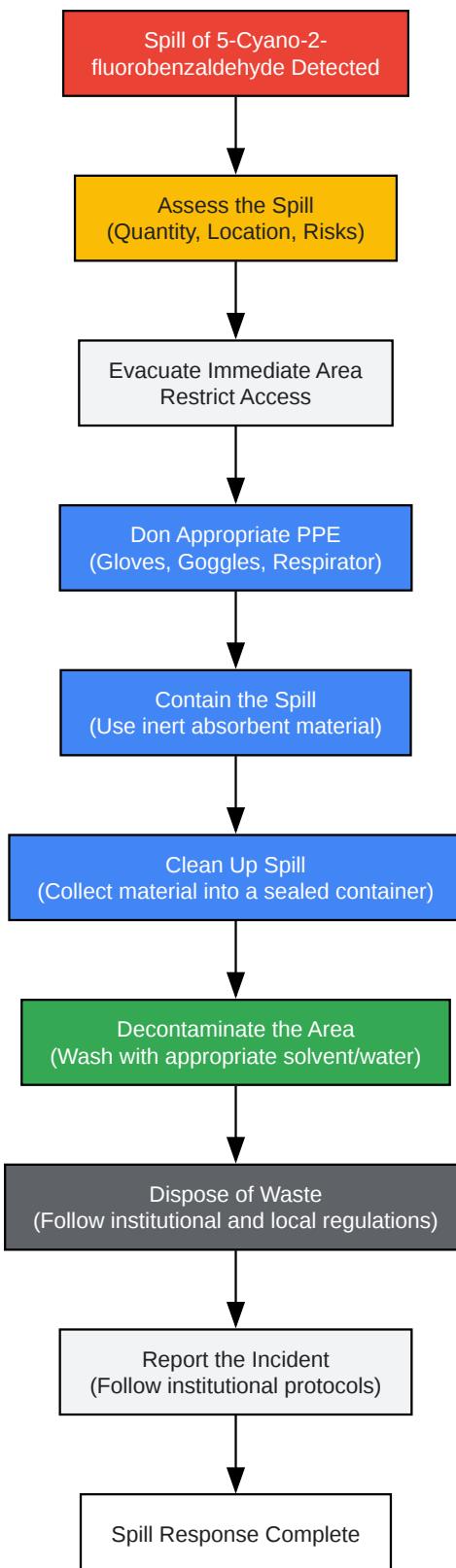
Specific experimental safety studies for **5-Cyano-2-fluorobenzaldehyde** are not publicly available. However, the hazard classifications suggest that standard methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), were likely used to determine the irritant and corrosive properties.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion This test involves the application of the substance to the skin of a laboratory animal (typically a rabbit) for a set period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion For this test, the substance is applied to the eye of an animal subject. The eye is then examined for damage to the cornea, iris, and conjunctiva at specified time points to assess the extent and reversibility of any lesions.

Accidental Release and Disposal Workflow

In the event of a spill, a systematic approach is crucial to ensure safety and minimize environmental contamination. The following diagram outlines a logical workflow for handling an accidental release of **5-Cyano-2-fluorobenzaldehyde**.



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Spill Response Workflow for **5-Cyano-2-fluorobenzaldehyde**.

Handling and Storage

Handling:

- Handle in a well-ventilated place.[3]
- Wear suitable protective clothing, including chemical-impermeable gloves and safety goggles.[3]
- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[3]
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperature is between 0-8°C.[2]

Conclusion

5-Cyano-2-fluorobenzaldehyde is a valuable research chemical that requires careful handling due to its irritant and corrosive properties. Researchers and laboratory personnel must adhere to the safety precautions outlined in this guide and consult the full Safety Data Sheet (SDS) from their supplier before use. By implementing proper engineering controls, personal protective equipment, and safe work practices, the risks associated with this compound can be effectively managed.

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